

Personal protective equipment for handling 3-Bromo-2-iodofuran

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Compound of Interest

Compound Name: 3-Bromo-2-iodofuran

Cat. No.: B3280750

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Essential Safety and Handling Guide for 3-Bromo-2-iodofuran

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-2-iodofuran**, designed for laboratory professionals. The following procedures are based on best practices for handling hazardous halogenated furans and should be executed in a controlled laboratory environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to ensure personal safety. The following table summarizes the recommended equipment for handling **3-Bromo-2-iodofuran**.

Body Part	Required PPE	Material/Type Specification
Eyes/Face	Safety Goggles & Face Shield	Tight-sealing safety goggles and a full-face protection shield must be worn.
Skin/Body	Laboratory Coat & Apron	A long-sleeved laboratory coat is required. For splash hazards, a chemically resistant apron should be worn over the lab coat.
Hands	Double Gloves	An inner glove made of polyethylene/ethylene vinyl alcohol (e.g., Silver Shield®) and an outer glove made of nitrile or neoprene is recommended. [1]
Respiratory	Fume Hood / Respirator	All handling of 3-Bromo-2-iodofuran must be conducted in a certified chemical fume hood. [2] If there is a risk of exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. [3]

Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the compound.

Aspect	Procedure
General Handling	Avoid contact with skin, eyes, and clothing.[3] Do not ingest or inhale.[3] Use only in a well-ventilated area, preferably a chemical fume hood.[2][3] All equipment used should be properly grounded to prevent static discharge.[3] Use non-sparking tools.[3]
Storage	Store in a cool, well-ventilated place, away from heat, sparks, open flames, and hot surfaces.[3] Keep the container tightly closed and protected from light.[3] For maintaining product quality, storage in a freezer is recommended.[3] Store locked up.[3]
Incompatibilities	Keep away from strong oxidizing agents.[3]

Spill and Emergency Protocols

Immediate and appropriate response to spills and exposures is critical.

Situation	Action
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[2] If skin irritation persists, seek medical attention.[3] Remove and wash contaminated clothing before reuse.[3]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids, for at least 15 minutes.[2][3] Remove contact lenses if present and easy to do so.[3] Continue rinsing and seek immediate medical attention.[3]
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position.[3] If the person feels unwell, call a poison center or physician.[3]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Seek immediate medical attention.
Spill	Evacuate non-essential personnel. Clean up spills immediately wearing appropriate PPE.[2] Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[3]

Disposal Plan

All waste containing **3-Bromo-2-iodofuran** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Contaminated Solids	Place all contaminated disposable items (e.g., gloves, absorbent pads) in a sealed plastic bag and then into a designated chemical waste container.[2]
Liquid Waste	Collect in a labeled, sealed, and appropriate chemical waste container. Do not empty into drains.[3]
General	Dispose of contents and container to an approved waste disposal plant.[3] Chemical waste generators must consult local, regional, and national hazardous waste regulations for complete and accurate classification.[3]

Experimental Workflow

The following diagram illustrates a safe workflow for handling **3-Bromo-2-iodofuran** in a laboratory setting.

Caption: Workflow for safe handling of **3-Bromo-2-iodofuran**.

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